

SR 43845 solubility and stability issues

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Compound of Interest

Compound Name: SR 43845

Cat. No.: B1681100

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Technical Support Center: SR 43845

This technical support center provides essential information and troubleshooting guidance for researchers, scientists, and drug development professionals working with the renin inhibitor, **SR 43845**. The following sections offer insights into its solubility and stability, along with protocols and answers to frequently asked questions to ensure the successful design and execution of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **SR 43845**?

A1: The recommended solvent for preparing a stock solution of **SR 43845** is dimethyl sulfoxide (DMSO).^[1] It has been reported to be soluble in DMSO, and suppliers provide guidelines for preparing stock solutions in this solvent.

Q2: My **SR 43845**, dissolved in DMSO, is precipitating when I dilute it into my aqueous experimental buffer. What can I do?

A2: This is a common issue known as "crashing out," which occurs when a compound that is highly soluble in an organic solvent is introduced into an aqueous environment where it is less soluble. To mitigate this, consider the following troubleshooting steps:

- **Optimize Final DMSO Concentration:** Aim for a final DMSO concentration of 0.1% or lower in your assay, as most cells can tolerate this level.

- **Intermediate Dilutions:** Prepare intermediate dilutions of your concentrated DMSO stock in DMSO before the final dilution into your aqueous buffer. This can prevent localized high concentrations of the compound from precipitating upon contact with the aqueous medium.
- **Gentle Warming and Sonication:** Gently warming the solution to 37°C or using a bath sonicator can help redissolve the precipitate.^[2] However, be cautious with heat as it may degrade the compound.
- **pH Adjustment:** If your aqueous buffer's pH can be modified without affecting your experiment, adjusting it may improve the solubility of **SR 43845**, especially if it has ionizable groups.
- **Co-solvents and Surfactants:** For in vivo studies or challenging in vitro assays, a co-solvent system may be necessary. A formulation containing DMSO, PEG300, and Tween-80 has been described for a related compound.

Q3: How should I store my **SR 43845**?

A3: Proper storage is crucial to maintain the integrity of **SR 43845**.

- **Solid Form:** Store the lyophilized powder in a dry, dark place at 0 - 4°C for short-term storage (days to weeks) or at -20°C for long-term storage (months to years).^[1]
- **Stock Solutions:** Store stock solutions in DMSO at 0 - 4°C for short-term (days to weeks) or -20°C for long-term (months).^[1] For maximum stability, some suppliers recommend storing DMSO stock solutions at -80°C. To avoid repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use vials.

Q4: Is there any information on the stability of **SR 43845** in aqueous solutions?

A4: There is currently no specific data available on the stability of **SR 43845** in aqueous solutions. As a peptide-like molecule, it may be susceptible to hydrolysis, especially at non-neutral pH. It is recommended to prepare fresh aqueous dilutions for each experiment and avoid long-term storage in aqueous buffers.

Solubility Data

The solubility of **SR 43845** has been primarily characterized in DMSO. While specific quantitative data for **SR 43845** is limited, information from suppliers and data on a closely related isomer provide valuable guidance.

Table 1: **SR 43845** Stock Solution Preparation in DMSO

Target Concentration	1 mg Mass	5 mg Mass	10 mg Mass
1 mM	1.20 mL	6.00 mL	12.00 mL
5 mM	0.24 mL	1.20 mL	2.40 mL
10 mM	0.12 mL	0.60 mL	1.20 mL
50 mM	0.02 mL	0.12 mL	0.24 mL

Data is based on a molecular weight of 833.04 g/mol . Adjust volumes based on the actual molecular weight provided on the product's certificate of analysis.

Table 2: Solubility of (S,R)-S63845 (Isomer of **SR 43845**) in DMSO

Solvent	Concentration	Method
DMSO	300 mg/mL (361.77 mM)	Requires sonication

This data is for an isomer and should be used as a reference. It is advisable to perform your own solubility tests.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of **SR 43845** for use in various experiments.

Materials:

- **SR 43845** powder
- Anhydrous, high-purity DMSO
- Sterile, low-adhesion microcentrifuge tubes
- Analytical balance
- Calibrated pipettes

Procedure:

- **Weighing:** Accurately weigh a precise amount of **SR 43845** powder (e.g., 1 mg) in a sterile microcentrifuge tube.
- **Solvent Calculation:** Based on the molecular weight of **SR 43845** (833.04 g/mol), calculate the volume of DMSO required to achieve a 10 mM concentration. For 1 mg, this would be 120 μ L.
- **Dissolution:** Add the calculated volume of DMSO to the tube containing the **SR 43845** powder.
- **Mixing:** Vortex the solution for 1-2 minutes. If the compound does not fully dissolve, brief sonication in a water bath sonicator (5-10 minutes) or gentle warming to 37°C can be applied.
- **Visual Inspection:** Visually confirm that the solution is clear and free of any particulate matter.
- **Storage:** Aliquot the stock solution into single-use volumes and store at -20°C or -80°C.

Protocol 2: General Procedure for Stability Testing of a DMSO Stock Solution

Objective: To assess the stability of **SR 43845** in a DMSO stock solution under different storage conditions.

Materials:

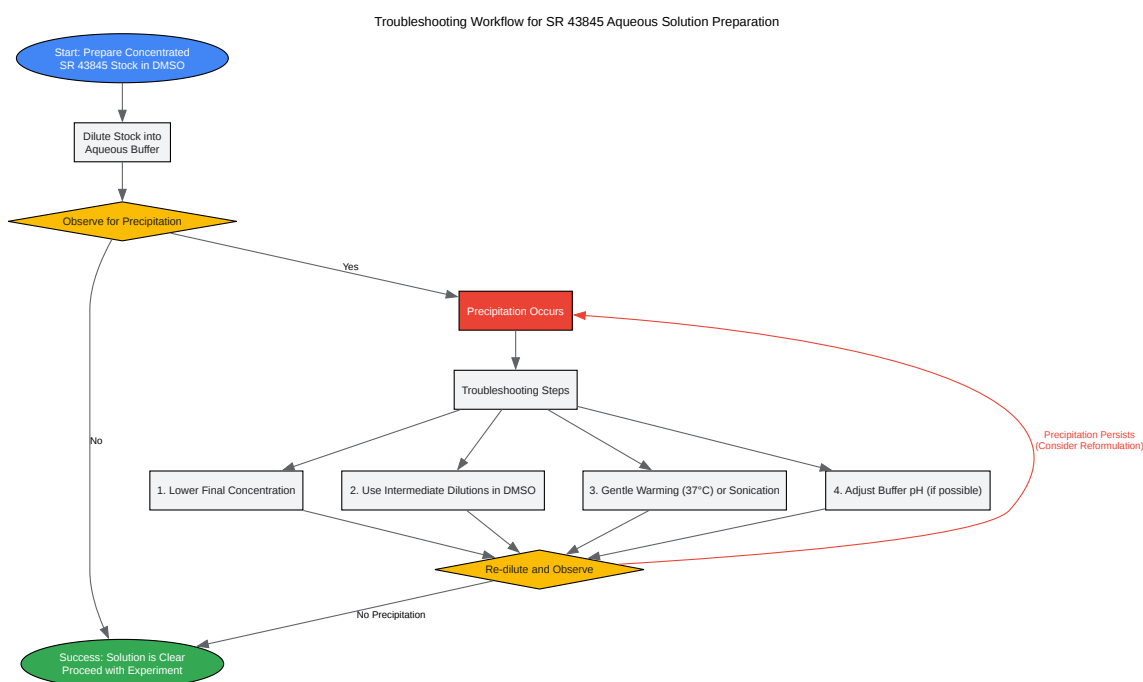
- 10 mM **SR 43845** stock solution in DMSO

- HPLC system with a suitable column (e.g., C18) and UV detector
- HPLC-grade solvents (e.g., acetonitrile, water, formic acid)
- Autosampler vials

Procedure:

- Sample Preparation: Prepare a sufficient volume of the 10 mM **SR 43845** stock solution in DMSO.
- Time Zero Analysis (T=0): Immediately analyze a fresh sample of the stock solution by HPLC to determine the initial purity and peak area. This will serve as the baseline.
- Storage Conditions: Aliquot the remaining stock solution into separate vials for storage under the following conditions:
 - Room Temperature (25°C)
 - Refrigerated (4°C)
 - Frozen (-20°C)
 - Freeze-Thaw Cycles: Subject a set of vials to repeated freeze-thaw cycles (e.g., freeze at -20°C for at least 12 hours, then thaw at room temperature for 1-2 hours; repeat for 3-5 cycles).
- Time Point Analysis: At predetermined time points (e.g., 24 hours, 48 hours, 1 week, 1 month), retrieve a vial from each storage condition and analyze by HPLC.
- Data Analysis: Compare the purity and peak area of the stored samples to the T=0 sample. A significant decrease in the main peak area or the appearance of new peaks may indicate degradation.

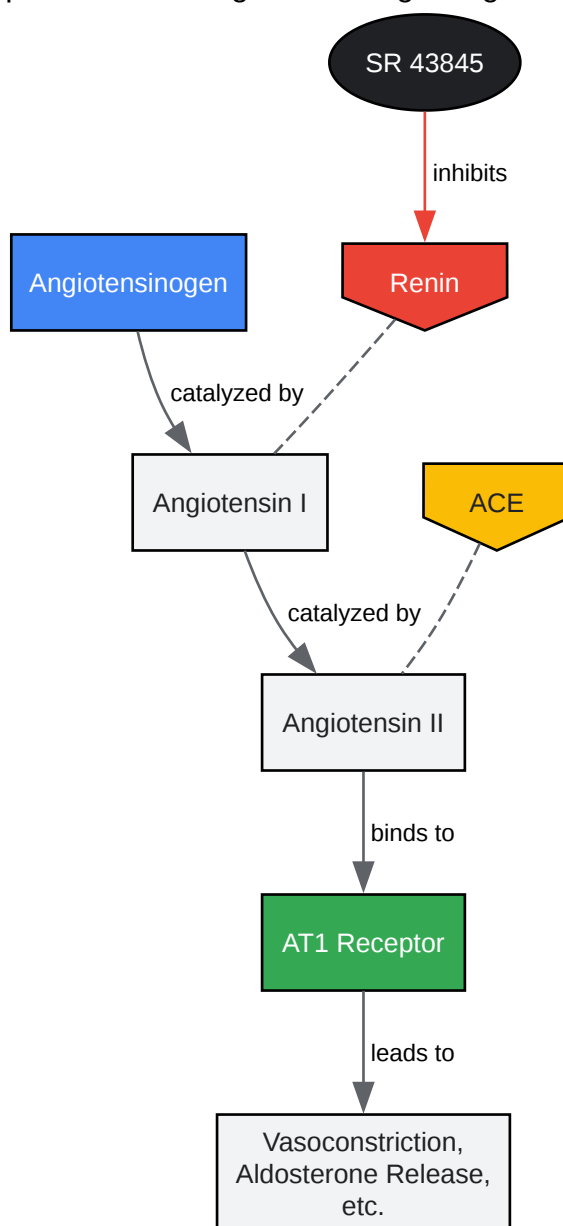
Visualizations



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Caption: Troubleshooting workflow for preparing aqueous solutions of **SR 43845** from a DMSO stock.

Simplified Renin-Angiotensin Signaling Pathway



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Caption: Simplified diagram of the Renin-Angiotensin System and the inhibitory action of **SR 43845**.

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References

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